

# Verimol J: A Technical Guide to its Source and Natural Occurrence

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Verimol J** is a phenylpropanoid that has been identified in Illicium verum, commonly known as Chinese star anise[1]. As a member of the methoxybenzene and phenol class of organic compounds, its chemical structure is formally known as 2-(2-hydroxypropyl)-5-methoxyphenol[1]. This document provides a comprehensive overview of the known information regarding the natural source of **Verimol J**. While specific experimental data on the isolation and biological activity of **Verimol J** are limited in publicly accessible literature, this guide furnishes a representative methodological framework for its isolation based on established protocols for phenylpropanoids from Illicium verum. Additionally, it explores the potential biological activities based on the known properties of related compounds from the same source.

#### **Natural Occurrence**

The sole reported natural source of **Verimol J** is the plant Illicium verum[1]. This evergreen tree, native to Southeast Asia, is a rich source of a diverse array of secondary metabolites, including essential oils, phenylpropanoids, lignans, flavonoids, and sesquiterpenes. The fruit of Illicium verum is widely used as a spice and in traditional medicine.

## **Physicochemical Properties**



A summary of the key physicochemical properties of **Verimol J** is presented in the table below. This data is computationally generated and provides a valuable reference for experimental design.

Property	Value	Source
Molecular Formula	C10H14O3	PubChem[1]
IUPAC Name	2-(2-hydroxypropyl)-5- methoxyphenol	PubChem[1]
CAS Number	212516-43-3	FooDB, PubChem[1][2]
Molar Mass	182.22 g/mol	PubChem[1]
XLogP3	1.7	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

# Experimental Protocols: Isolation of Phenylpropanoids from Illicium verum

While a specific protocol for the isolation of **Verimol J** has not been detailed in the reviewed literature, a general methodology for the extraction and separation of phenylpropanoids from Illicium verum can be described. This representative protocol is based on common phytochemical techniques.

- 1. Plant Material Collection and Preparation:
- The fruits of Illicium verum are collected and authenticated.
- The plant material is air-dried in the shade and then ground into a coarse powder.
- 2. Extraction:

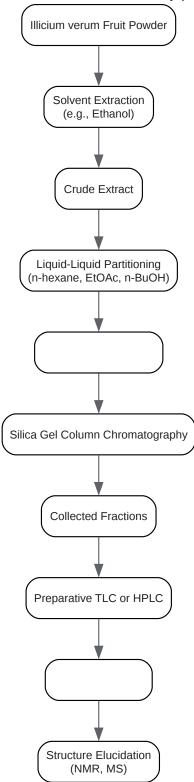


- The powdered plant material is subjected to solvent extraction, typically using a solvent of intermediate polarity such as ethanol or methanol, to extract a broad range of compounds.
- Maceration or Soxhlet extraction are common techniques employed for this purpose.
- 3. Fractionation:
- The crude extract is concentrated under reduced pressure.
- The concentrated extract is then suspended in water and subjected to liquid-liquid
  partitioning with a series of solvents of increasing polarity, for example, n-hexane,
  chloroform, ethyl acetate, and n-butanol. Phenylpropanoids are often enriched in the ethyl
  acetate fraction.
- 4. Chromatographic Separation:
- The ethyl acetate fraction is subjected to column chromatography over silica gel.
- The column is eluted with a gradient of solvents, typically starting with a non-polar solvent like n-hexane and gradually increasing the polarity with ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are pooled.
- 5. Purification:
- The pooled fractions are further purified using techniques such as preparative TLC or highperformance liquid chromatography (HPLC) to isolate individual compounds like Verimol J.
- 6. Structure Elucidation:
- The structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) (<sup>1</sup>H, <sup>13</sup>C, COSY, HSQC, HMBC) and Mass Spectrometry (MS).

Below is a workflow diagram representing the general process for isolating phenylpropanoids from Illicium verum.



#### General Experimental Workflow for Phenylpropanoid Isolation



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Caption: A generalized workflow for the isolation of **Verimol J**.



## **Biological Activity and Signaling Pathways**

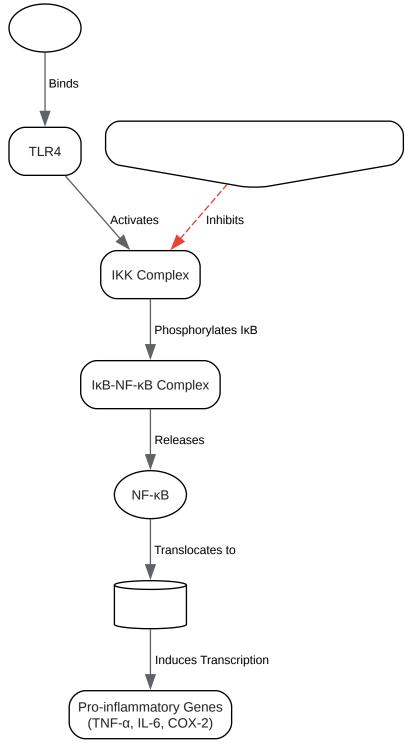
Specific biological activities for **Verimol J** have not been reported. However, phenylpropanoids isolated from Illicium verum are known to possess a range of pharmacological properties, including anti-inflammatory, antioxidant, and antimicrobial activities[3][4].

The anti-inflammatory effects of many phenylpropanoids are attributed to their ability to modulate key signaling pathways involved in the inflammatory response. One such critical pathway is the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling cascade. In response to proinflammatory stimuli like lipopolysaccharide (LPS), the I $\kappa$ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitor of NF- $\kappa$ B (I $\kappa$ B). This allows NF- $\kappa$ B to translocate to the nucleus and induce the expression of pro-inflammatory genes, including cytokines like TNF- $\alpha$  and IL-6, and enzymes such as COX-2 and iNOS. Phenylpropanoids can interfere with this pathway at multiple points, such as by inhibiting IKK activation or preventing NF- $\kappa$ B nuclear translocation.

The following diagram illustrates a simplified representation of the NF-kB signaling pathway, a likely target for the anti-inflammatory actions of phenylpropanoids from Illicium verum.



### Potential Anti-inflammatory Mechanism of Phenylpropanoids



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Caption: A simplified NF-kB signaling pathway.



### **Conclusion and Future Directions**

**Verimol J** is a naturally occurring phenylpropanoid found in Illicium verum. While its chemical identity is established, there is a significant opportunity for further research to elucidate its specific biological activities and pharmacological potential. The isolation and characterization of **Verimol J** from its natural source, followed by in-depth bioassays, would be a valuable contribution to the field of natural product chemistry and drug discovery. Future studies should focus on isolating sufficient quantities of **Verimol J** to enable comprehensive screening for its effects on various cellular targets and signaling pathways, particularly those related to inflammation, oxidative stress, and microbial activity.

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## References

- 1. Verimol J | C10H14O3 | CID 10655013 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound Verimol J (FDB015421) FooDB [foodb.ca]
- 3. Plant phenylpropanoids as emerging anti-inflammatory agents PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A Review on Anti-Inflammatory Activity of Phenylpropanoids Found in Essential Oils PMC [pmc.ncbi.nlm.nih.gov]
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